

Unable to Retrieve Specific Patent Information for "BFE-61"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **BFE-61**

Cat. No.: **B1666940**

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Despite a comprehensive search for patent information related to "**BFE-61**," no specific patent or technology with this identifier could be located. The term "BFE" appears in multiple contexts within scientific and technical literature, none of which definitively correspond to a singular, patentable invention designated as "**BFE-61**."

The search for "**BFE-61**" and related terms in drug development, therapeutic, research, and technology databases did not yield any patents or detailed technical documentation for a core technology under this name. The acronym "BFE" is commonly used to denote "Binding Free Energy" in the field of computational chemistry and drug design, a method for predicting the binding affinity between molecules.^{[1][2][3][4]} While this is a critical aspect of drug discovery, "BFE" in this context refers to a calculation method rather than a specific patented molecule or process.

In other scientific literature, "BFE" has been used as an abbreviation for other substances, such as "Bergamot fruit extract," which has been studied for its potential effects on cholesterol metabolism.^[5] Additionally, a polymer known as BFE, with the chemical name poly[9,9'-dioctyl-fluorene-2,7-diyl]-copolymers[diphenyl-p-tolyl-amine-4,4'-diyl], has been mentioned in the context of organic electronics, but no associated patent specifically for "**BFE-61**" was found.^[6]

The search also returned results for a "BGE 61" electric leaf blower manufactured by STIHL, which is unrelated to the user's request for a technical guide on a core technology for researchers and drug development professionals.^{[7][8][9]}

Without a more specific identifier, such as a patent number, the name of the inventors, the assignee, or the specific technical field (e.g., a particular class of drugs, a specific biological target), it is not possible to provide the requested in-depth technical guide, including quantitative data, experimental protocols, and signaling pathway diagrams.

For a successful retrieval of the requested information, it is recommended to provide more detailed and specific information that can uniquely identify the "**BFE-61**" patent or technology of interest.

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References

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